

An In-depth Technical Guide to 1-Ethyl-2,3-dimethylbenzene

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Compound of Interest

Compound Name: 1-Ethyl-2,3-dimethylbenzene

Cat. No.: B1294627

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Ethyl-2,3-dimethylbenzene**, including its chemical and physical properties, safety information, and relevant experimental protocols.

Chemical Identification and Properties

1-Ethyl-2,3-dimethylbenzene, also known as 3-Ethyl-o-xylene, is an aromatic hydrocarbon.[1]
[2] Its unique structure consists of a benzene ring substituted with one ethyl and two adjacent methyl groups.[3]

CAS Number: 933-98-2[1][2][4]

Molecular Formula: C₁₀H₁₄[1][4][5]

Synonyms:

- 2,3-Dimethylethylbenzene[1]
- 3-Ethyl-o-xylene[1][2]
- 1,2-Dimethyl-3-ethylbenzene[2]
- 3-Ethyl-1,2-dimethylbenzene[2]

A summary of its key quantitative properties is presented in the tables below.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	134.22 g/mol	[1] [4]
Boiling Point	194 °C	[5]
Melting Point	-49.5 °C to -50 °C	[5] [6]
Density	0.870 - 0.892 g/cm ³ at 20 °C	[5] [6]
Refractive Index	1.498 - 1.503	[5] [6]
Solubility	Insoluble in water; Soluble in nonpolar organic solvents like hexane and ether. [3]	[3]
Flash Point	51 °C	[5]
Vapor Pressure	Data not readily available	
XLogP3	2.86580	[5]

Table 2: Spectroscopic Data Identifiers

Spectroscopic Data	Availability	Source
Infrared (IR) Spectrum	Available	[2] [7]
Mass Spectrum (Electron Ionization)	Available	[2] [8]
UV/Visible Spectrum	Available	[2]
Gas Chromatography Data	Available	[2]
NMR, HPLC, LC-MS, UPLC	Potentially available from suppliers	[9]

Safety and Handling

1-Ethyl-2,3-dimethylbenzene is a flammable liquid and requires careful handling in a well-ventilated area, away from sources of ignition.[\[10\]](#)[\[11\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[12\]](#)
- H319: Causes serious eye irritation.[\[12\]](#)

Precautionary Statements (Selected):

- P264: Wash hands thoroughly after handling.[\[12\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[12\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[12\]](#)
- P301+P317: IF SWALLOWED: Get medical help.[\[12\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[12\]](#)

Prolonged or repeated exposure may cause damage to the kidneys, liver, and blood.[\[10\]](#) It is classified as a Group 3 substance (Unclassifiable as to its carcinogenicity to humans) by IARC.[\[10\]](#) Always consult the full Safety Data Sheet (SDS) before handling this chemical.

Experimental Protocols

Synthesis of Substituted Ethylbenzenes

A common method for the synthesis of ethyl-substituted benzene derivatives is the Friedel-Crafts alkylation.[\[13\]](#) This electrophilic aromatic substitution reaction involves the reaction of an alkyl halide (e.g., chloroethane) or an alkene (e.g., ethene) with an aromatic ring in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).[\[13\]](#)

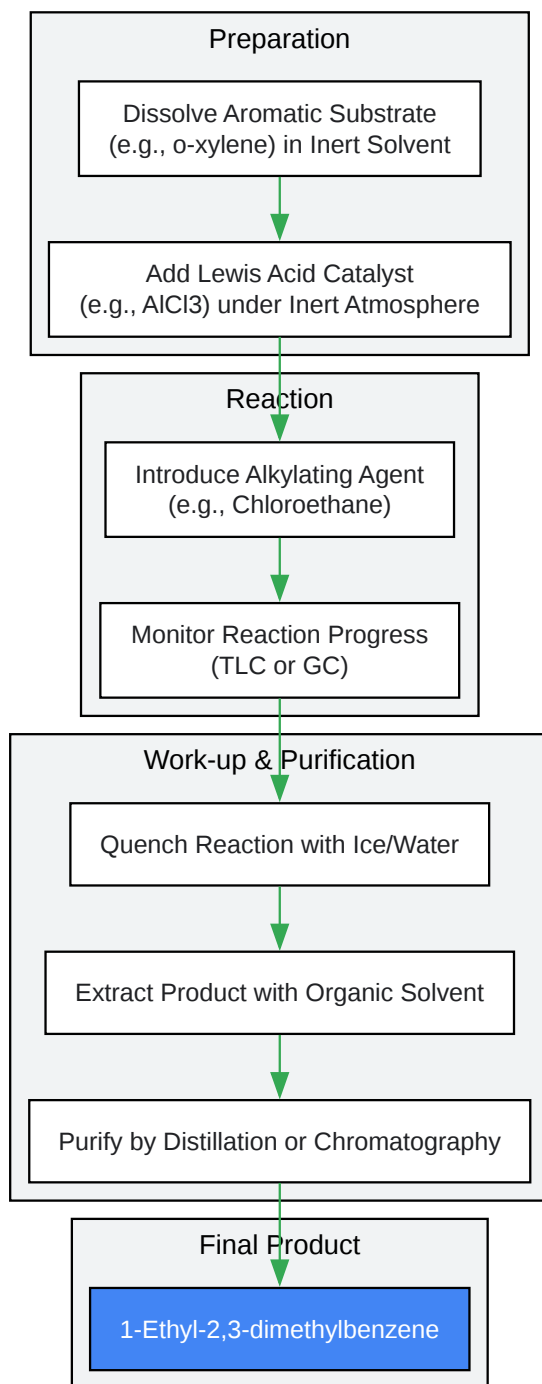
Generalized Friedel-Crafts Alkylation Protocol:

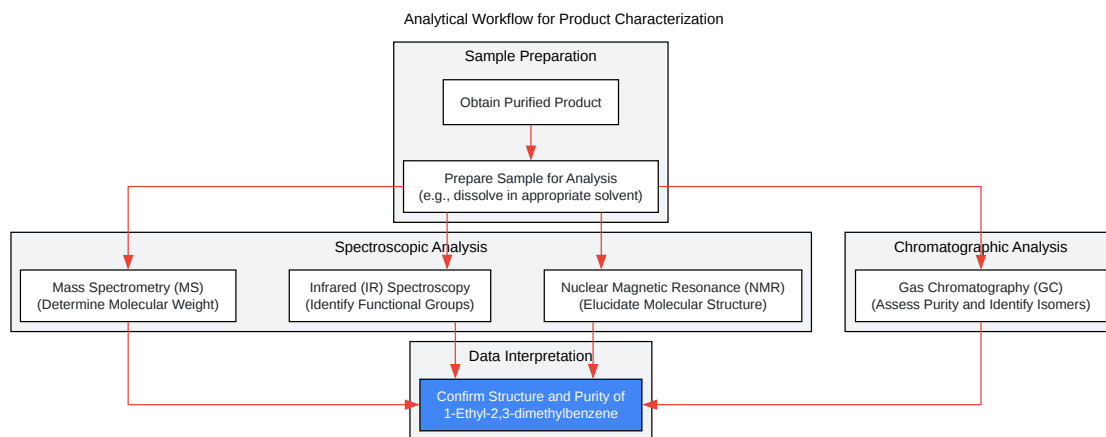
- **Reactant Preparation:** The aromatic substrate (in this case, a dimethylbenzene isomer) is dissolved in a suitable inert solvent.
- **Catalyst Addition:** The Lewis acid catalyst (e.g., AlCl_3) is added cautiously to the reaction mixture, typically under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture contamination.
- **Alkylation:** The alkylating agent (e.g., chloroethane or ethene gas) is slowly introduced into the reaction mixture. The reaction is often exothermic and may require cooling to control the temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, the reaction mixture is quenched by pouring it onto ice and water. This deactivates the catalyst.
- **Extraction:** The organic product is extracted from the aqueous layer using an immiscible organic solvent (e.g., diethyl ether or dichloromethane).
- **Purification:** The extracted product is then purified using techniques such as distillation or column chromatography to isolate the desired **1-ethyl-2,3-dimethylbenzene** from any isomers or byproducts.

A more advanced, one-step production of ethylbenzene from syngas and benzene has also been described, utilizing a three-bed catalytic system.^[14] This method involves the conversion of syngas to low-carbon olefins, followed by the highly selective alkylation of benzene.^[14]

Visualizations

General Workflow for Friedel-Crafts Alkylation

[Click to download full resolution via product page](#)Caption: Generalized workflow for the synthesis of **1-Ethyl-2,3-dimethylbenzene**.



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Caption: Workflow for the analytical characterization of **1-Ethyl-2,3-dimethylbenzene**.

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